

# Industrial applications of 1-Methoxy-2-methyl-2-propanol

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## Compound of Interest

Compound Name: 1-Methoxy-2-methyl-2-propanol

Cat. No.: B1581569

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## Clarification Regarding Chemical Identity

Note: The following application notes and protocols are for 1-Methoxy-2-propanol (CAS No. 107-98-2), also widely known as Propylene Glycol Methyl Ether (PGME). The requested topic, "**1-Methoxy-2-methyl-2-propanol**" (CAS No. 3587-64-2), is a distinct chemical entity for which there is limited publicly available information regarding its specific industrial applications and protocols. Given the similarity in nomenclature and the extensive industrial use of 1-Methoxy-2-propanol, it is highly probable that this is the compound of interest for researchers, scientists, and drug development professionals.

## Application Notes and Protocols for 1-Methoxy-2-propanol (PGME)

Audience: Researchers, scientists, and drug development professionals.

Introduction: 1-Methoxy-2-propanol, commonly referred to as Propylene Glycol Methyl Ether (PGME), is a versatile organic solvent with a broad spectrum of applications in various industries.<sup>[1]</sup> Its favorable properties, such as high solvency for a range of materials, complete water miscibility, and a moderate evaporation rate, make it a preferred choice in formulations for coatings, cleaners, inks, and as a chemical intermediate.<sup>[2][3][4]</sup> These notes provide detailed information on its properties, key applications, and experimental protocols.

## I. Physicochemical Properties of 1-Methoxy-2-propanol

The physical and chemical properties of 1-Methoxy-2-propanol are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C4H10O2
Molecular Weight	90.12 g/mol [5][6]
CAS Number	107-98-2[1]
Appearance	Colorless liquid[1][6]
Odor	Mild, ethereal[4]
Density	0.916 - 0.924 g/mL at 20-25 °C[1][5]
Boiling Point	118-120 °C (244-248 °F)[1][5]
Melting Point	-97 °C (-143 °F)[1]
Flash Point	~32 °C (90 °F)[1]
Water Solubility	Miscible[1]
Vapor Pressure	10.9 - 11.8 mmHg at 25 °C (77 °F)[5]
Vapor Density	~3.1 (Air = 1)[5]
Refractive Index	~1.403 at 20 °C
Autoignition Temperature	278 °C (532 °F)

## II. Industrial Applications and Protocols

1-Methoxy-2-propanol is utilized in a variety of industrial processes due to its excellent solvent characteristics.

### A. Solvent in Paints and Coatings

Application: 1-Methoxy-2-propanol is an excellent solvent for a wide array of resins, including acrylics, epoxies, alkyds, polyesters, nitrocellulose, and polyurethanes.[2] It is used to reduce viscosity, improve flow and leveling of coatings, and as a coalescing agent in water-based

paints to promote film formation.[7] Its moderate evaporation rate ensures that the coating does not dry too quickly, preventing defects such as blushing and blistering.

#### Experimental Protocol: Formulation of a Solvent-Based Acrylic Lacquer

**Objective:** To prepare a clear acrylic lacquer using 1-Methoxy-2-propanol as the primary solvent.

#### Materials:

- Acrylic Resin (e.g., Paraloid B-72)
- 1-Methoxy-2-propanol (PGME)
- Toluene (co-solvent)
- Dibutyl Phthalate (plasticizer)
- Glass beaker or reaction vessel
- Magnetic stirrer and stir bar
- Analytical balance

#### Procedure:

- Weigh 20g of acrylic resin and place it into a 250 mL glass beaker.
- Add 70g (approximately 76.5 mL) of 1-Methoxy-2-propanol to the beaker.
- Add 10g of Toluene as a co-solvent to aid in the dissolution of the resin.
- Add 1g of Dibutyl Phthalate to act as a plasticizer, improving the flexibility of the final film.
- Place the beaker on a magnetic stirrer and begin stirring at a moderate speed.
- Cover the beaker with a watch glass or paraffin film to prevent solvent evaporation.

- Continue stirring at room temperature until the acrylic resin is completely dissolved. This may take several hours.
- Once fully dissolved, the lacquer is ready for application and performance testing (e.g., film hardness, gloss, and drying time).

## B. Cleaning Agent Formulations

Application: Due to its ability to dissolve both polar and non-polar soils, low toxicity, and fast evaporation rate, 1-Methoxy-2-propanol is a key ingredient in household and industrial cleaners.<sup>[2]</sup> It is effective in removing oils, greases, and other contaminants from surfaces and is used in glass cleaners, hard surface cleaners, and degreasers.<sup>[3]</sup>

### Experimental Protocol: Preparation of a Hard Surface Cleaner

Objective: To formulate a general-purpose hard surface cleaner with 1-Methoxy-2-propanol as the solvent.

#### Materials:

- 1-Methoxy-2-propanol (PGME)
- Surfactant (e.g., Sodium Lauryl Ether Sulfate - SLES)
- Chelating Agent (e.g., Tetrasodium EDTA)
- Sodium Carbonate (builder)
- Deionized Water
- Fragrance and Dye (optional)
- Mixing vessel
- Mechanical stirrer

#### Procedure:

- To a mixing vessel, add 850 mL of deionized water.
- While stirring, slowly add 50g of SLES until fully dissolved.
- Add 5g of Tetrasodium EDTA to chelate hard water ions and improve cleaning performance.
- Add 10g of Sodium Carbonate to increase alkalinity and aid in soil removal.
- Slowly add 85g (approximately 92 mL) of 1-Methoxy-2-propanol to the mixture while continuing to stir.
- If desired, add a few drops of fragrance and dye.
- Continue stirring for 15-20 minutes to ensure a homogenous solution.
- The resulting solution can be packaged and tested for its cleaning efficacy on various hard surfaces.

### C. Chemical Intermediate for Synthesis

Application: A primary industrial use of 1-Methoxy-2-propanol is as a precursor in the synthesis of 1-Methoxy-2-propanol Acetate (PMA), also known as Propylene Glycol Methyl Ether Acetate. [8] PMA is a widely used solvent in the electronics and coatings industries. The synthesis is typically an esterification reaction with acetic acid.

#### Experimental Protocol: Synthesis of 1-Methoxy-2-propanol Acetate (PMA)

Objective: To synthesize PMA via the esterification of 1-Methoxy-2-propanol with acetic acid.

#### Materials:

- 1-Methoxy-2-propanol (PGME)
- Glacial Acetic Acid
- Acid Catalyst (e.g., p-Toluenesulfonic acid or a solid acid catalyst like Amberlyst-15)[8][9]
- Toluene (for azeotropic removal of water)[8]

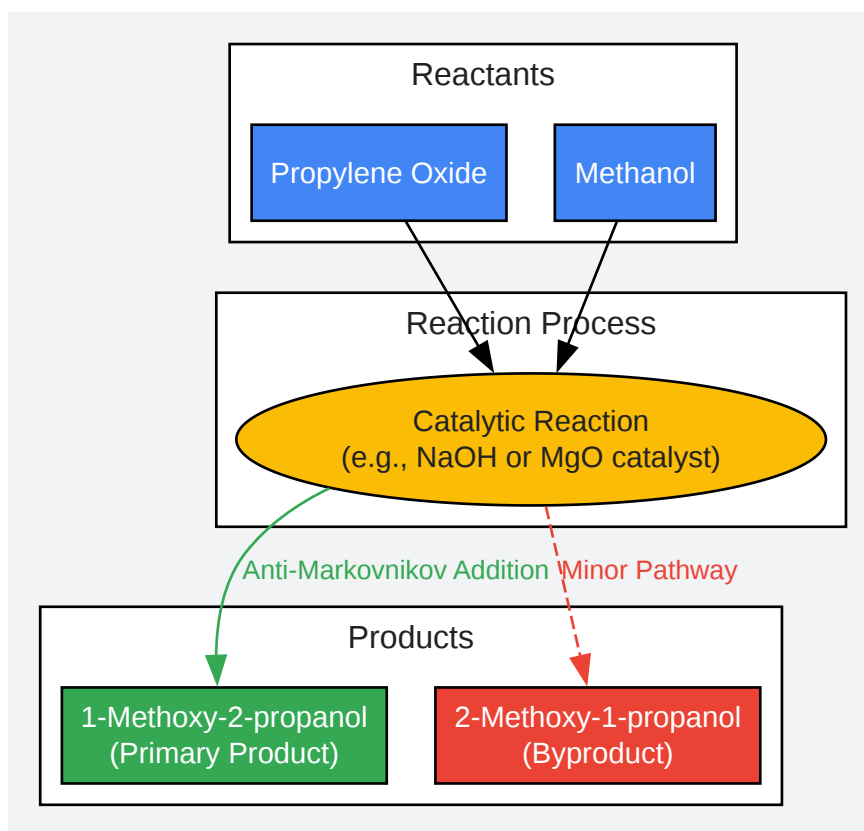
- Round-bottom flask with a Dean-Stark apparatus and condenser
- Heating mantle
- Magnetic stirrer and stir bar

#### Procedure:

- Set up the reaction apparatus consisting of a round-bottom flask, Dean-Stark trap, and condenser.
- Charge the flask with 1 mole of 1-Methoxy-2-propanol (90.12g) and 1.2 moles of glacial acetic acid (72.06g). A slight excess of acetic acid can be used to drive the reaction to completion.
- Add a catalytic amount of p-Toluenesulfonic acid (e.g., 0.5% of the total reactant weight).[8]
- Add a small amount of toluene to the flask to act as an azeotropic agent.
- Begin heating the mixture to reflux (approximately 100-105°C) with continuous stirring.[8]
- Water produced during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is complete when no more water is formed. The reaction may take several hours.[8]
- After the reaction is complete, cool the mixture to room temperature.
- The crude product can be purified by neutralization of the acid catalyst with a mild base (e.g., sodium bicarbonate solution) followed by fractional distillation to separate the PMA from unreacted starting materials and byproducts.

### III. Visualizations

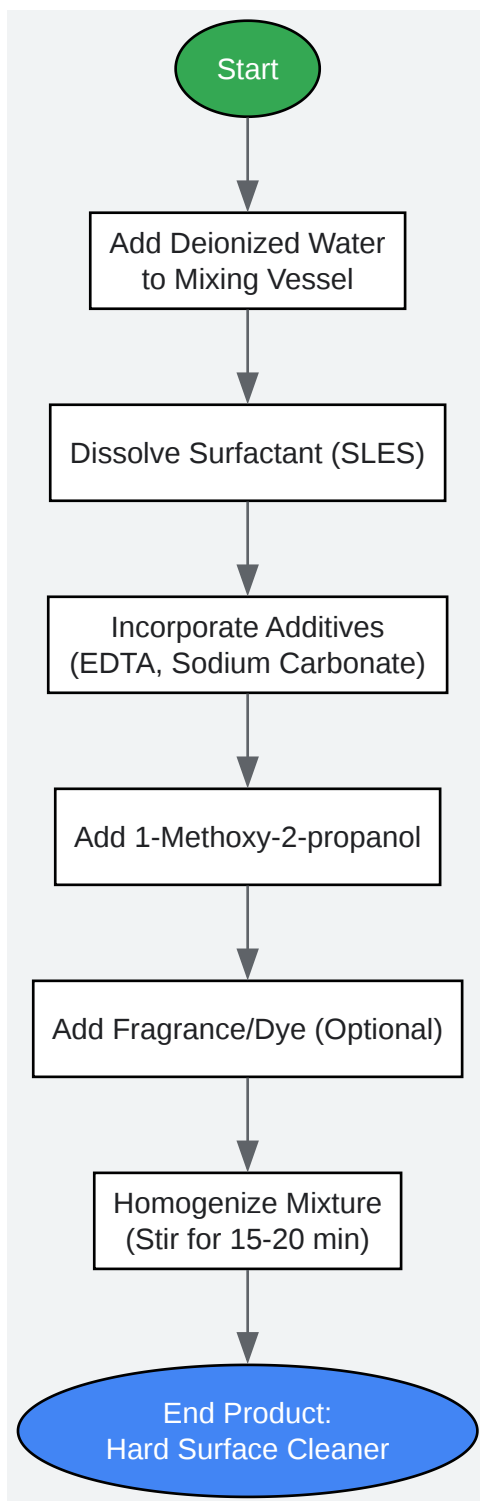
Diagram 1: Industrial Synthesis of 1-Methoxy-2-propanol



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Caption: Reaction pathway for the synthesis of 1-Methoxy-2-propanol.

Diagram 2: Experimental Workflow for Cleaning Agent Formulation

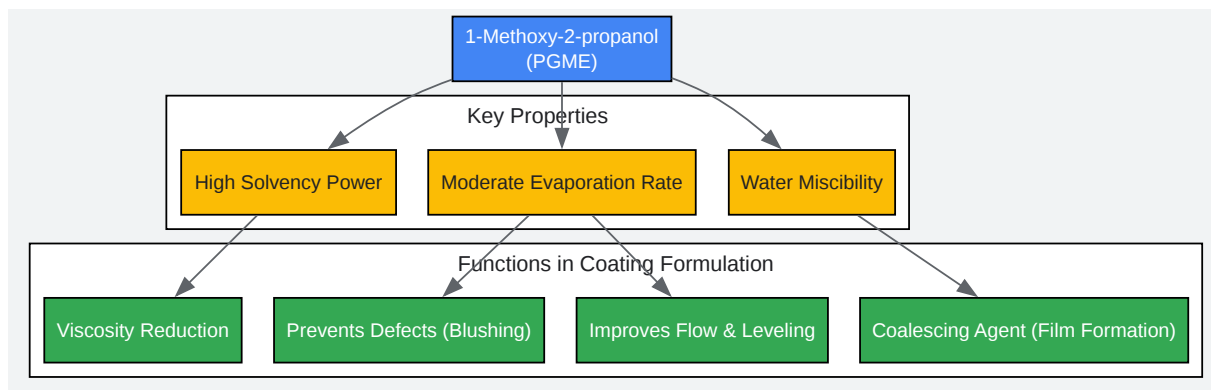


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Caption: Workflow for preparing a hard surface cleaner.

Diagram 3: Role of 1-Methoxy-2-propanol in Coatings





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Caption: Logical relationships of PGME's properties and functions in coatings.

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